

Technical Guide: Safe Handling and Application of 4-Aminobiphenyl-d9

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Compound of Interest

Compound Name: 4-Aminobiphenyl-d9

Cat. No.: B3044153

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information, handling precautions, and experimental considerations for **4-Aminobiphenyl-d9** (4-ABP-d9). The content is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this isotopically labeled compound.

Compound Identification and Properties

4-Aminobiphenyl-d9 is a deuterated analog of 4-Aminobiphenyl (4-ABP), a known human carcinogen.^[1] The isotopic labeling makes it a valuable internal standard for quantitative analysis in various research applications, particularly in metabolic and pharmacokinetic studies.^[2]

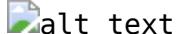
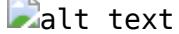
Table 1: Chemical and Physical Properties of **4-Aminobiphenyl-d9**

Property	Value	Reference
Chemical Name	2,3,5,6-tetradeuterio-4-(2,3,4,5,6-pentadeuteriophenyl)aniline	[3]
Synonyms	4-Aminodiphenyl-d9, 4-Biphenylamine-d9, 4-Phenylaniline-d9	[4][5]
CAS Number	344298-96-0	
Molecular Formula	C ₁₂ H ₂ D ₉ N	
Molecular Weight	178.28 g/mol	
Physical State	Solid	
Appearance	Off-white to brown solid	
Melting Point	52 - 54 °C (126 - 129 °F)	
Boiling Point	302 °C (576 °F) (for non-deuterated)	
Solubility	Slightly soluble in DMSO and Methanol. Soluble in hot water, ethanol, ether, and chloroform (for non-deuterated).	
Isotopic Enrichment	≥98 atom % D	

Safety and Hazard Information

4-Aminobiphenyl-d9 is classified as a carcinogen and is harmful if swallowed. Extreme caution should be exercised when handling this compound.

Table 2: GHS Hazard Classification and Statements

Classification	Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral (Category 4)		Warning	H302: Harmful if swallowed.
Carcinogenicity (Category 1A)		Danger	H350: May cause cancer.

Precautionary Measures

A comprehensive set of precautionary measures must be followed to minimize exposure risk.

Table 3: Precautionary Statements

Category	Statement Code	Precautionary Statement
Prevention	P201	Obtain special instructions before use.
P202		Do not handle until all safety precautions have been read and understood.
P264		Wash skin thoroughly after handling.
P270		Do not eat, drink or smoke when using this product.
P280		Wear protective gloves/ protective clothing/ eye protection/ face protection.
Response	P301 + P317	IF SWALLOWED: Get medical help.
P308 + P313		IF exposed or concerned: Get medical advice/ attention.
P330		Rinse mouth.
Storage	P405	Store locked up.
Disposal	P501	Dispose of contents/ container to an approved waste disposal plant.

Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **4-Aminobiphenyl-d9** and ensuring laboratory safety.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with **4-Aminobiphenyl-d9** should be conducted in a certified chemical fume hood to avoid inhalation of dust.
- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection: A lab coat, long pants, and closed-toe shoes must be worn.
- Gloves: Use chemically resistant gloves (e.g., nitrile) and change them immediately if contaminated.
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator should be used.

General Handling and Storage

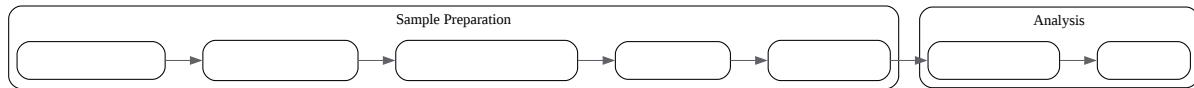
- Avoid Contact: Prevent contact with skin, eyes, and clothing.
- Dust Formation: Avoid creating dust when handling the solid compound.
- Storage Conditions: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area. Some suppliers recommend storage at room temperature, while others suggest -20°C for long-term stability, especially for solutions. Always refer to the manufacturer's specific recommendations.
- Incompatibilities: Keep away from strong oxidizing agents and acids.

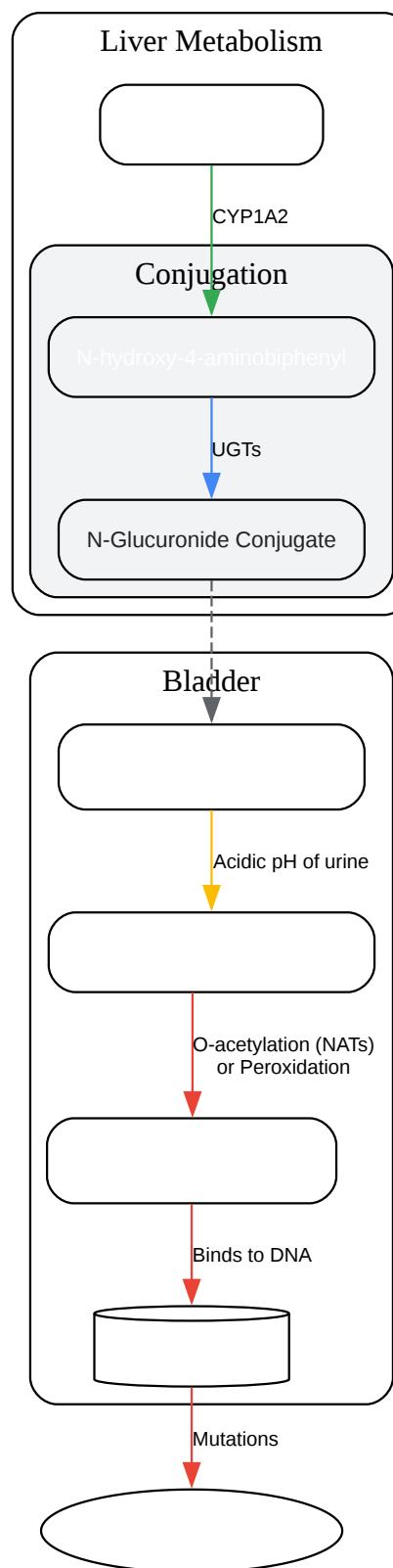
Experimental Applications and Protocols

4-Aminobiphenyl-d9 is primarily used as an internal standard in analytical methods for the quantification of 4-Aminobiphenyl, particularly in studies of DNA adduct formation and metabolic profiling.

Use as an Internal Standard in GC-MS Analysis of DNA Adducts

The following is a generalized protocol based on established methods for the analysis of 4-ABP-DNA adducts.





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References

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